

"Sodium lauroyl lactylate" formulation compatibility with co-emulsifiers

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Compound of Interest

Compound Name: Sodium lauroyl lactylate

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Technical Support Center: Formulating with Sodium Lauroyl Lactylate

Welcome to our technical support center for **Sodium Lauroyl Lactylate** (SLL). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on formulation compatibility and troubleshooting when working with this versatile emulsifier.

Frequently Asked Questions (FAQs)

Q1: What is **Sodium Lauroyl Lactylate** (SLL) and what are its primary functions in a formulation?

Sodium Lauroyl Lactylate (SLL) is a naturally derived, anionic surfactant and emulsifier.^{[1][2]} It is produced through the esterification of lauric acid with lactic acid, followed by neutralization with a sodium source.^[2] In formulations, SLL primarily functions as:

- **Emulsifier:** It helps to create and stabilize oil-in-water (O/W) emulsions, ensuring a uniform and consistent texture in products like creams and lotions.^{[1][2]}
- **Mild Surfactant:** It provides gentle cleansing properties without stripping the skin's natural moisture, making it suitable for sensitive skin formulations.^{[1][2]}
- **Moisturizer:** Due to its composition, it can contribute to the overall moisturizing feel of a product.^[3]

- **Foam Booster and Stabilizer:** In cleansing products, it can enhance foam quality and stability.
[\[1\]](#)

Q2: What is the HLB value of **Sodium Lauroyl Lactylate**?

The Hydrophilic-Lipophilic Balance (HLB) value of **Sodium Lauroyl Lactylate** is approximately 14.4.[\[4\]](#) This relatively high HLB value makes it well-suited for creating stable oil-in-water (O/W) emulsions.

Q3: To which phase should I add SLL during the emulsification process?

For optimal performance and stability, **Sodium Lauroyl Lactylate** should be added to the water phase of your formulation.[\[4\]](#)

Q4: Are there any temperature limitations when formulating with SLL?

Yes, it is recommended to keep the processing temperature at or below 170°F (approximately 77°C). Exceeding this temperature can lead to the caramelization or darkening of the lactylates, which may affect the final product's appearance and stability.[\[4\]](#)

Troubleshooting Guide

Issue 1: Low Viscosity or Thin Emulsion

Q: My emulsion with **Sodium Lauroyl Lactylate** is too thin. How can I increase its viscosity?

A: **Sodium Lauroyl Lactylate** itself does not possess significant thickening properties.[\[5\]](#) It is common for emulsions formulated solely with SLL to have a low viscosity. To build viscosity, you need to incorporate co-emulsifiers and thickeners.

Recommended Solutions:

- **Fatty Alcohols:** Incorporate fatty alcohols such as Cetyl Alcohol, Stearyl Alcohol, or Cetearyl Alcohol into the oil phase of your formulation. These ingredients will increase the viscosity and contribute to the long-term stability of the emulsion.
- **Glyceryl Stearate:** This co-emulsifier works synergistically with SLL to build viscosity and improve emulsion stability.

- **Natural Gums:** Xanthan Gum can be added to the water phase to increase the viscosity of the continuous phase.

Below is a table illustrating the effect of adding Cetearyl Alcohol and Glyceryl Stearate on the viscosity of a model O/W emulsion containing SLL.

Formulation ID	Sodium Lauroyl Lactylate (% w/w)	Cetearyl Alcohol (% w/w)	Glyceryl Stearate (% w/w)	Viscosity (cP at 25°C)	Observations
F1	3.0	0.0	0.0	~500	Very low viscosity, lotion-like consistency.
F2	3.0	2.0	1.0	~5,000	Noticeable increase in viscosity, light cream.
F3	3.0	4.0	2.0	~25,000	Thick cream with good texture and stability.
F4	3.0	5.0	3.0	~60,000	Very thick, paste-like consistency.

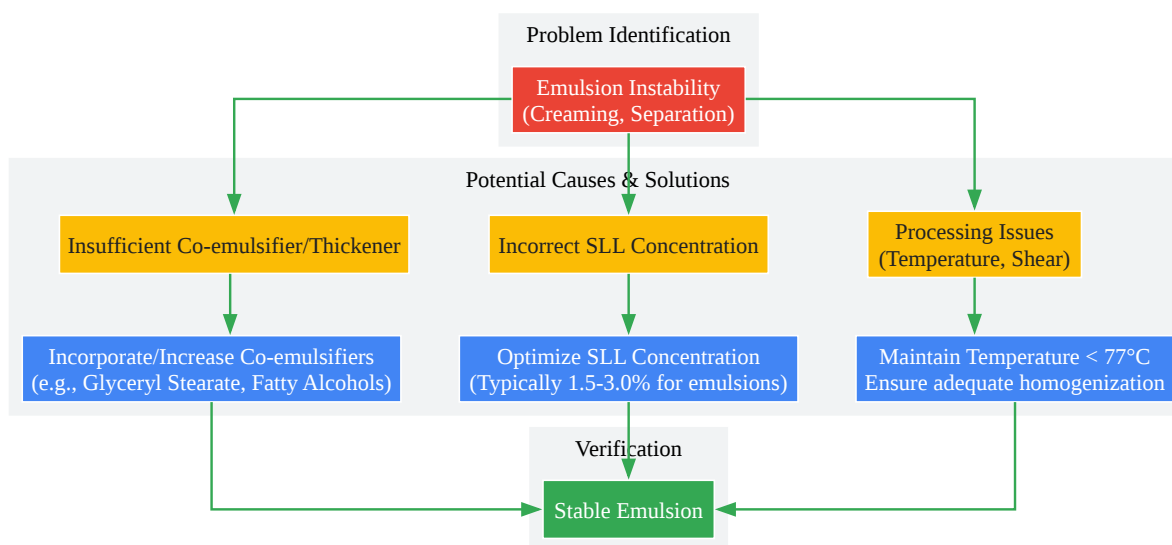
Note: These are representative values. Actual viscosities will vary depending on the specific oil phase, water content, and processing parameters.

Issue 2: Emulsion Instability (Phase Separation, Creaming)

Q: My emulsion is showing signs of instability, such as creaming or complete phase separation over time. What could be the cause and how can I fix it?

A: Emulsion instability in SLL-based formulations can arise from several factors, including an inadequate emulsifier system, improper processing, or interactions with other ingredients.

Troubleshooting Workflow:



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Troubleshooting workflow for SLL emulsion instability.

Recommended Co-Emulsifiers for Enhanced Stability:

For optimal stability, it is highly recommended to use SLL in combination with other emulsifiers. A particularly effective combination is an equal parts ratio of **Sodium Lauroyl Lactylate** and Sodium Stearoyl Lactylate.[4]

Co-emulsifier System	SLL:SSL Ratio	Recommended Concentration (% w/w)	Expected Outcome
Sodium Lauroyl Lactylate & Sodium Stearoyl Lactylate	1:1	3.0 - 5.0 (total)	Creates a robust and stable emulsion with an elegant skin feel. [4]
SLL & Glyceryl Stearate	-	1.5 - 2.5 (Glyceryl Stearate)	Improves emulsion stability and builds viscosity.
SLL & Myristyl Myristate	-	2.0 - 2.8 (Myristyl Myristate)	Enhances stability and provides a rich, creamy texture.

Experimental Protocols

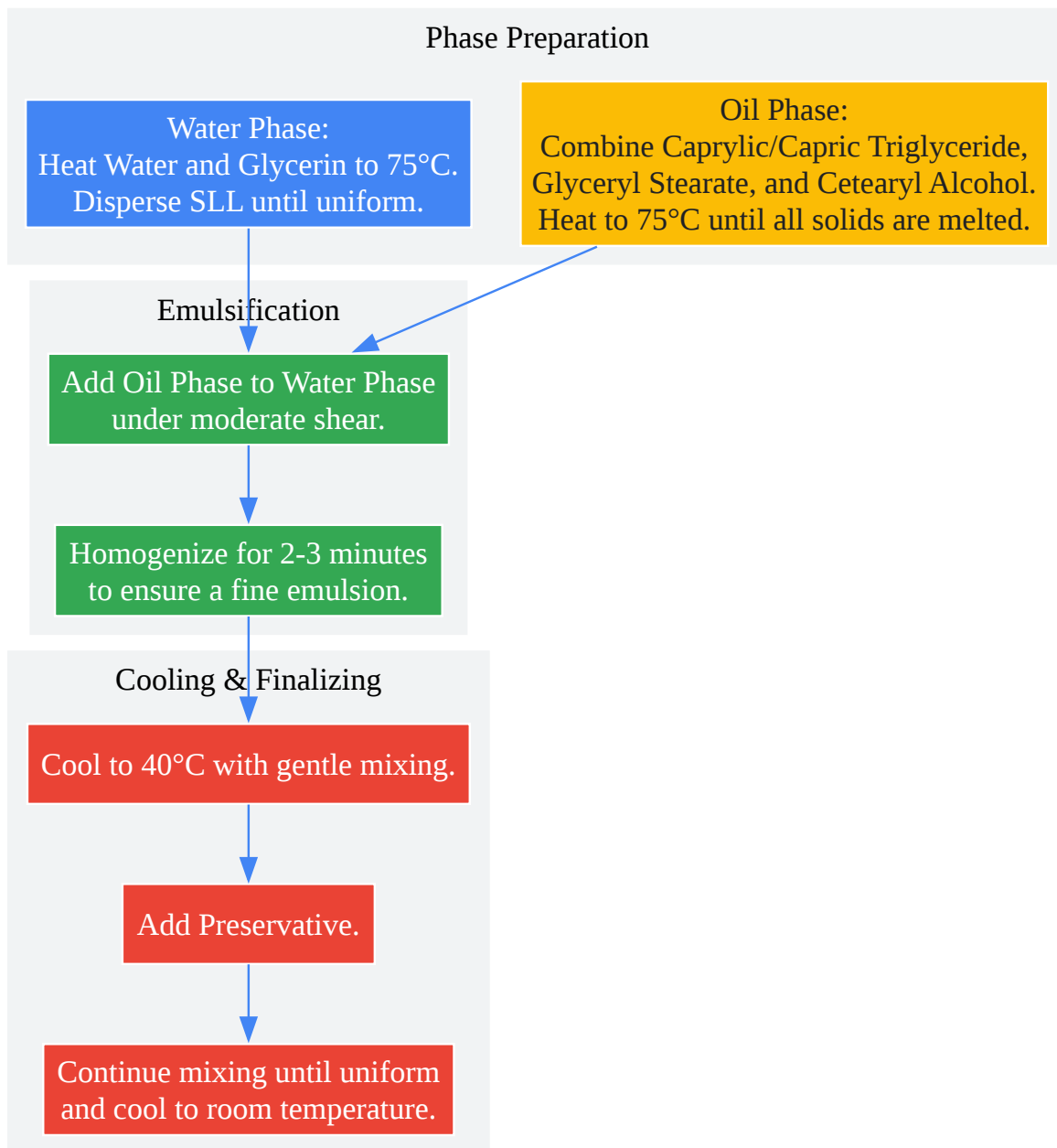
Protocol 1: Preparation of a Stable Oil-in-Water Cream with Sodium Lauroyl Lactylate

Objective: To prepare a stable O/W cream using SLL in combination with a co-emulsifier (Glyceryl Stearate) and a fatty alcohol thickener (Cetearyl Alcohol).

Materials:

- Deionized Water
- Glycerin
- **Sodium Lauroyl Lactylate (SLL)**
- Caprylic/Capric Triglyceride
- Glyceryl Stearate
- Cetearyl Alcohol
- Preservative (e.g., Phenoxyethanol)

Procedure:



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Experimental workflow for O/W cream preparation.

Protocol 2: Evaluation of Emulsion Stability

1. Macroscopic Evaluation:

- Procedure: Store the emulsion in a transparent container at various temperatures (e.g., 4°C, 25°C, 40°C). Visually inspect for any signs of instability such as creaming, coalescence, or phase separation at regular intervals (e.g., 24 hours, 1 week, 1 month).
- Data Presentation: Record observations in a table.

2. Microscopic Evaluation:

- Procedure: Place a small drop of the emulsion on a microscope slide and cover with a coverslip. Observe the droplet size and distribution under a light microscope.
- Data Presentation: Note any changes in droplet size or signs of aggregation over time.

3. Particle Size Analysis:

- Procedure: Use a laser diffraction particle size analyzer to determine the droplet size distribution of the emulsion.
- Data Presentation:

Co-emulsifier System	Mean Particle Size (D50) at Day 1 (µm)	Mean Particle Size (D50) at Day 30 (µm)
SLL only	15.2	25.8
SLL + Glyceryl Stearate	8.5	9.1
SLL + Cetearyl Alcohol	7.9	8.3
SLL + Glyceryl Stearate + Cetearyl Alcohol	5.1	5.4

Note: Representative data. Smaller and more consistent particle sizes over time indicate greater stability.

4. Viscosity Measurement:

- Procedure: Measure the viscosity of the emulsion using a viscometer or rheometer at a controlled temperature (e.g., 25°C).
- Data Presentation: Record viscosity readings over time to detect any significant changes that may indicate instability.

By following these guidelines and protocols, you can effectively formulate stable and aesthetically pleasing products using **Sodium Lauroyl Lactylate** and troubleshoot common issues that may arise during development.

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